

# Guanoxyfen nitrate discovery and history

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## Compound of Interest

Compound Name: Guanoxyfen nitrate

Cat. No.: B15573597

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## An Overview of Guanoxyfen: A Herbicide

Disclaimer: The initial request for information on "**Guanoxyfen nitrate**" did not yield specific results. The following guide is based on the available data for "Guanoxyfen" and its sulfate salt, which is identified as a herbicide. The information available in the public domain regarding this compound is limited, and therefore, this document serves as a summary of existing knowledge rather than a comprehensive technical guide. Key areas such as its detailed discovery, history, specific mechanism of action, and extensive quantitative data are not readily available in published scientific literature.

## Introduction to Guanoxyfen

Guanoxyfen is a chemical compound utilized as a herbicide for the control of broadleaf weeds and grasses.<sup>[1]</sup> It is primarily used in an agricultural context to protect crops such as wheat, barley, and oats from competing vegetation.<sup>[1]</sup> The most commonly referenced form is Guanoxyfen sulfate.<sup>[1]</sup>

Chemical Identity:

- Synonyms: C.I. 515; Guanoxyfen sulfate [USAN]; 2-(3-phenoxypropyl)guanidine sulfate (2:1)<sup>[1]</sup>
- CAS Number: 1021-11-0 (for Guanoxyfen sulfate)<sup>[1]</sup>

## Physicochemical Properties

The available data provides some basic physicochemical properties for Guanoxyfen sulfate.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>32</sub> N <sub>6</sub> O <sub>6</sub> S[1]
Molecular Weight	484.5697 g/mol [1]
Boiling Point	371.9°C at 760 mmHg[1]
Flash Point	178.7°C[1]
Vapor Pressure	9.97E-06 mmHg at 25°C[1]

## Herbicidal Use and Application

Guanoxyfen sulfate is employed as a pre-emergent herbicide.[1] This means it is applied to the soil before the weed seeds germinate, preventing their growth from the outset. It is typically formulated as a suspension concentrate or an emulsifiable concentrate for application.[1]

While specific protocols for Guanoxyfen are not available, a general methodology for testing the efficacy of a pre-emergent herbicide is outlined below. This is a hypothetical protocol based on standard agricultural research practices.

Objective: To determine the effective concentration of Guanoxyfen for controlling target weed species.

Materials:

- Guanoxyfen formulation
- Seeds of target weed species (e.g., Avena fatua - wild oat)
- Seeds of a tolerant crop species (e.g., Triticum aestivum - wheat)
- Pots filled with a standardized soil mix
- Greenhouse or controlled environment chamber

- Spraying equipment calibrated for small plot application

#### Methodology:

- Potting and Seeding: Fill pots with the soil mixture. Sow a predetermined number of weed and crop seeds at a specified depth.
- Herbicide Application: Prepare a series of dilutions of the Guanoxyfen formulation. Apply the different concentrations of the herbicide to the soil surface of the pots using the calibrated sprayer. A control group of pots should be sprayed only with the carrier (e.g., water).
- Incubation: Place the pots in a greenhouse or controlled environment chamber with optimal conditions for seed germination and plant growth (e.g., temperature, light, humidity).
- Data Collection: After a set period (e.g., 21 days), assess the germination rate and growth of the weed and crop species in each pot. Measurements can include plant height, shoot biomass, and visual injury ratings.
- Data Analysis: Analyze the data to determine the concentration of Guanoxyfen that provides effective weed control with minimal damage to the crop.

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## References

- 1. Cas 1021-11-0, Guanoxyfen sulfate [USAN] | lookchem [lookchem.com]
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